

"Tetrakis(4-bromophenyl)methane molecular formula and weight"

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Compound of Interest

Compound Name: *Tetrakis(4-bromophenyl)methane*

Cat. No.: *B171993*

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In-Depth Technical Guide: Tetrakis(4-bromophenyl)methane

For Researchers, Scientists, and Drug Development Professionals

This guide provides core technical data on **Tetrakis(4-bromophenyl)methane**, a compound relevant in the fields of advanced materials and polymer science.

Core Chemical Properties

Tetrakis(4-bromophenyl)methane is a chemical compound with a unique structure featuring four bromophenyl groups attached to a central methane carbon.^[1] This structure makes it a valuable intermediate in the synthesis of high-performance polymers and novel electroactive materials.^[1]

Below is a summary of its key molecular data:

Property	Value
Molecular Formula	C ₂₅ H ₁₆ Br ₄ [2] [3] [4]
Molecular Weight	Approximately 636.0 g/mol [2] [3] [4] [5]
CAS Number	105309-59-9
Appearance	White to light yellow or light orange powder/crystal [4]

Applications in Research and Development

The distinct structure of **Tetrakis(4-bromophenyl)methane** lends itself to complex polymerization reactions.[\[1\]](#) It is particularly noted for its role in the creation of:

- Porous Aromatic Frameworks (PAFs)[\[1\]](#)
- Copolymerized Porous Organic Frameworks (C-POFs)[\[1\]](#)

These materials are valued for their high surface areas, excellent stability, and significant adsorption properties, making them suitable for applications in gas storage, separation technologies, and catalysis.[\[1\]](#) Additionally, its high thermal stability is a key advantage for materials used in extreme temperature environments, such as in the aerospace, automotive, and electronics industries.[\[1\]](#) Research has also explored the modification of **Tetrakis(4-bromophenyl)methane** for the development of electroactive materials for use in organic electronics.[\[1\]](#)

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